

# A Comprehensive Technical Review of 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

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This technical guide provides a detailed literature review of the chemical compound **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one**, also known by its synonym 4'-Bromo-2,2-dimethylpropiophenone. This document collates available information on its synthesis, chemical and physical properties, and spectroscopic data. While direct biological activity for this specific compound is not extensively documented in publicly available literature, this guide will touch upon the known biological relevance of related bromophenyl ketone structures to provide a context for future research and drug development endeavors.

## Core Compound Properties

**1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is an aromatic ketone characterized by a brominated phenyl ring attached to a pivaloyl group. This structure offers several points of interest for chemical synthesis and potential biological interactions. The sterically hindered tert-butyl group can influence reaction kinetics and molecular conformations, while the bromine atom provides a handle for further synthetic modifications, such as cross-coupling reactions.

## Physicochemical and Spectroscopic Data

Quantitative data for **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is summarized below. Spectroscopic information is critical for the unambiguous identification and characterization of the compound.

Property	Value	Reference
CAS Number	30314-45-5	[1]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO	[1]
Molecular Weight	241.12 g/mol	[1]
Appearance	Colorless to light yellow liquid	
Boiling Point	Not specified	
Density	Not specified	

Spectroscopy	Data	Reference
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 7.56 (d, J=8.6 Hz, 2H), 7.49 (d, J=8.6 Hz, 2H), 1.34 (s, 9H)	
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ 208.1, 137.2, 131.6, 129.9, 127.2, 44.2, 28.0	
Infrared (IR)	Not specified	
Mass Spectrometry (MS)	Not specified	

## Synthesis and Experimental Protocols

The primary synthetic route to **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is the Friedel-Crafts acylation of bromobenzene with pivaloyl chloride.[2][3][4][5][6] This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl<sub>3</sub>).

### General Experimental Protocol: Friedel-Crafts Acylation

While a specific, detailed experimental protocol for the synthesis of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** with precise yields is not readily available in the reviewed literature, a

general procedure based on standard Friedel-Crafts acylation reactions is as follows:

Materials:

- Bromobenzene
- Pivaloyl chloride (Trimethylacetyl chloride)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Hydrochloric acid (HCl), aqueous solution
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add anhydrous aluminum chloride and anhydrous dichloromethane.
- Cool the suspension in an ice bath.
- Add pivaloyl chloride dropwise to the stirred suspension.
- Following the addition of the acyl chloride, add bromobenzene dropwise, maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for a specified period, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, cool the reaction mixture in an ice bath and carefully quench by the slow addition of crushed ice, followed by cold aqueous HCl.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

## Potential Biological Relevance and Future Directions

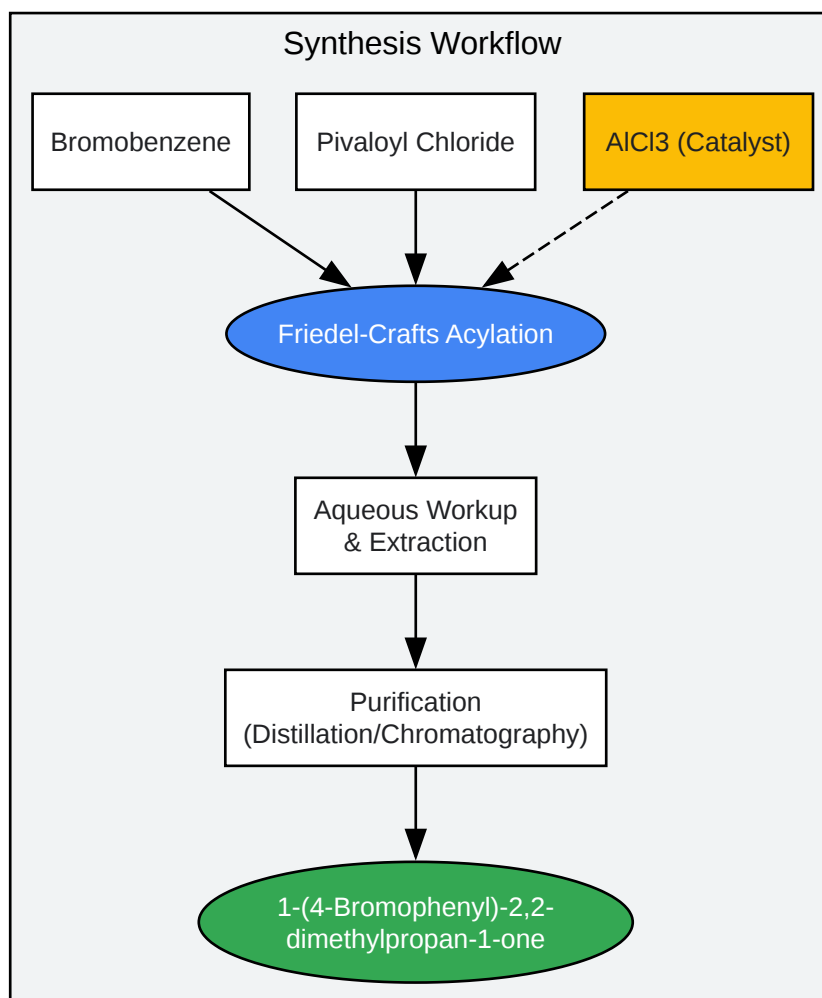
Currently, there is a lack of specific studies detailing the biological activities or signaling pathway interactions of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** in the public domain. However, the broader class of bromophenyl-containing compounds and propiophenone derivatives has been the subject of investigation in drug discovery.

Derivatives of propiophenone have been explored for a range of medicinal applications, including as local anesthetics and for the treatment of cardiac arrhythmias.<sup>[7]</sup> Furthermore, the bromophenyl moiety is present in numerous compounds with diverse biological activities, including inhibitors of cyclooxygenase (COX) enzymes, Mer tyrosine kinase, and compounds with anti-inflammatory properties.<sup>[8][9][10]</sup> For instance, certain chalcones (1,3-diphenylprop-2-en-1-ones) containing a substituted phenyl ring have shown potent and selective COX-2 inhibition.<sup>[8]</sup>

The absence of direct biological data for **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** presents an opportunity for future research. Its structural features suggest it could serve as a scaffold or an intermediate for the synthesis of novel bioactive molecules. A logical next step would be to subject this compound to a battery of in vitro screening assays to explore potential activities, such as enzyme inhibition, receptor binding, or antimicrobial effects.

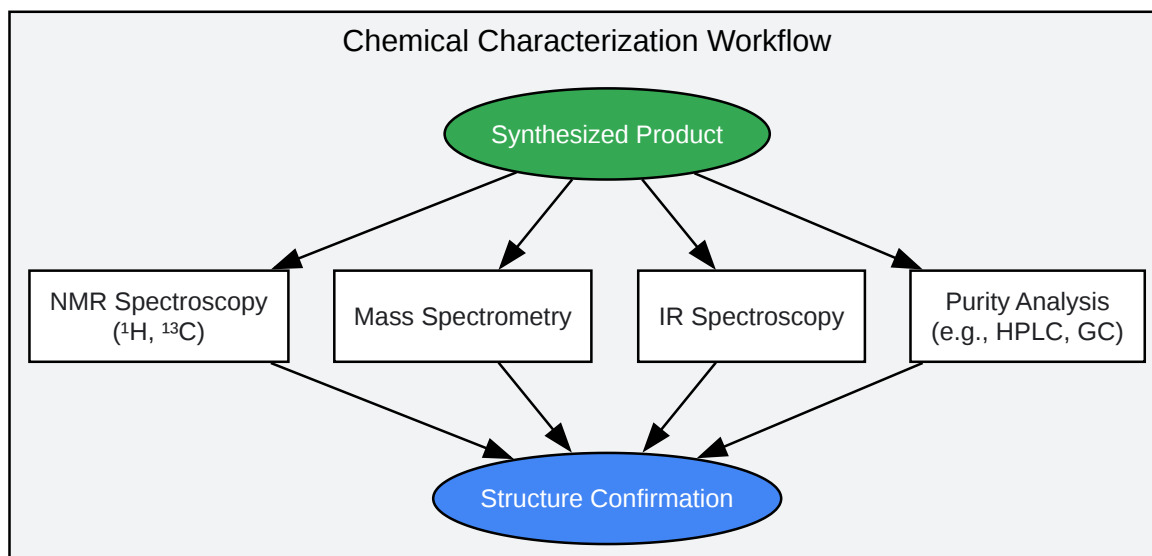
## Visualizing Chemical and Experimental Processes

To aid in the understanding of the synthesis and potential evaluation of this compound, the following diagrams, generated using the DOT language, illustrate the key workflows.



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Caption: Workflow for the synthesis of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one**.



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Caption: General workflow for the structural characterization of a synthesized compound.

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